

# An In-depth Technical Guide to (7Z,10Z,13Z)-Docosatrienoyl-CoA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (7Z,10Z,13Z)-Docosatrienoyl-CoA

Cat. No.: B15548979

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## Abstract

**(7Z,10Z,13Z)-Docosatrienoyl-CoA** is the activated thioester form of (7Z,10Z,13Z)-docosatrienoic acid, a very long-chain omega-9 polyunsaturated fatty acid. While not as extensively studied as other fatty acyl-CoAs, recent research has begun to elucidate the biological significance of its corresponding free fatty acid, particularly in cellular signaling pathways related to pigmentation. This technical guide provides a comprehensive overview of the current knowledge surrounding **(7Z,10Z,13Z)-Docosatrienoyl-CoA**, including its proposed biosynthesis, potential metabolic roles, and associated experimental methodologies. Due to the limited direct research on this specific acyl-CoA, this guide synthesizes information from related fields of fatty acid metabolism and provides hypothetical pathways based on established biochemical principles.

## Biochemical Properties

**(7Z,10Z,13Z)-Docosatrienoyl-CoA** is a C22 fatty acyl-CoA with three cis double bonds at the 7th, 10th, and 13th carbon positions from the carboxyl group. As an omega-9 fatty acid, the terminal double bond is nine carbons from the methyl end of the fatty acid chain. The presence of the coenzyme A (CoA) moiety activates the fatty acid for various metabolic processes.

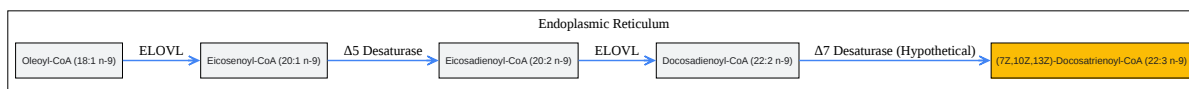
Table 1: Physicochemical Properties of (7Z,10Z,13Z)-Docosatrienoic Acid

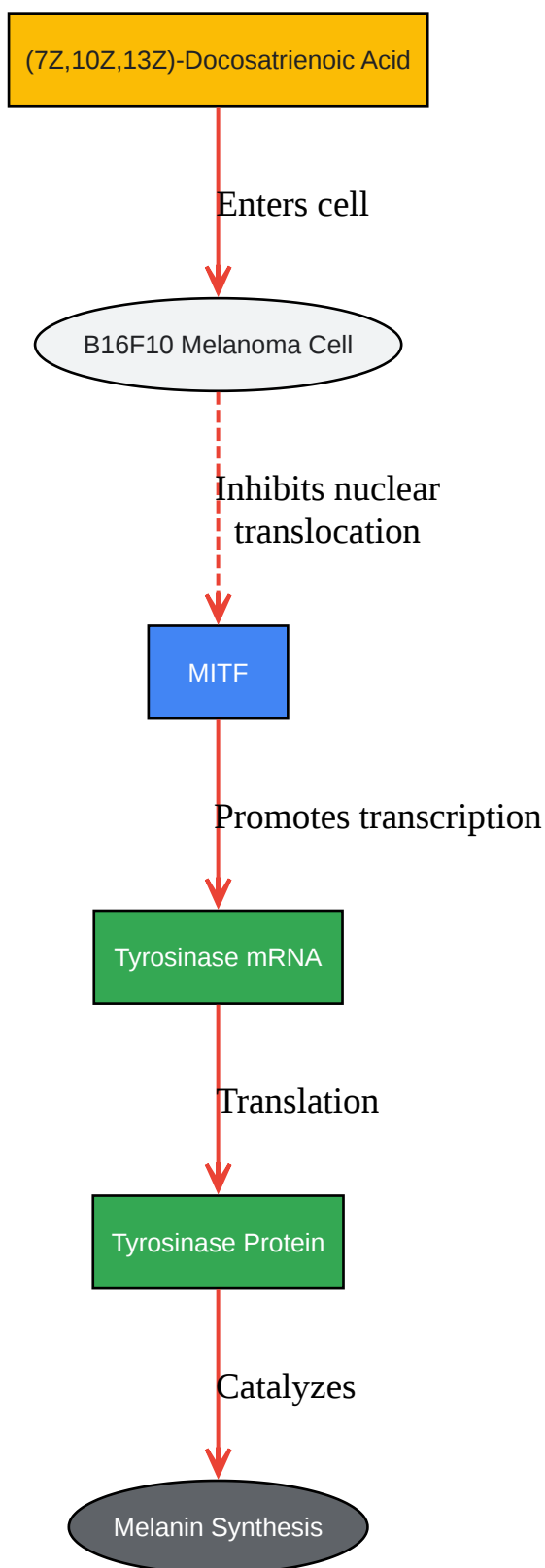
Property	Value	Reference
Molecular Formula	C22H38O2	N/A
Molecular Weight	334.5 g/mol	N/A
IUPAC Name	(7Z,10Z,13Z)-docosa-7,10,13-trienoic acid	N/A

Note: Quantitative data for **(7Z,10Z,13Z)-Docosatrienoyl-CoA** is not currently available in the literature. The table above refers to the corresponding free fatty acid.

## Biosynthesis

The precise biosynthetic pathway of (7Z,10Z,13Z)-docosatrienoic acid, and consequently its CoA ester, has not been experimentally elucidated. However, a plausible pathway can be proposed based on the known mechanisms of fatty acid elongation and desaturation. The pathway likely begins with the omega-9 monounsaturated fatty acid, oleic acid (18:1 n-9), and proceeds through a series of elongation and desaturation steps.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)